

# 2-Bromo-2-methylpentane CAS number and molecular structure

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## Compound of Interest

Compound Name: 2-Bromo-2-methylpentane

Cat. No.: B146041

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## An In-depth Technical Guide to 2-Bromo-2-methylpentane

This technical guide provides a comprehensive overview of **2-Bromo-2-methylpentane**, including its chemical identity, physicochemical properties, a representative experimental protocol for its use in elimination reactions, and a visualization of the reaction pathway. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Identity and Molecular Structure

CAS Number: 4283-80-1[1][2][3][4][5]

Molecular Formula: C<sub>6</sub>H<sub>13</sub>Br[1][2][3][4][5]

IUPAC Name: **2-bromo-2-methylpentane**[2][5]

SMILES: CCCC(C)(C)Br[1][5]

The molecular structure of **2-Bromo-2-methylpentane** consists of a pentane backbone with a bromine atom and a methyl group both attached to the second carbon atom, making it a tertiary alkyl halide.

## Physicochemical Properties

The following table summarizes the key quantitative data for **2-Bromo-2-methylpentane**.

Property	Value	Source
Molecular Weight	165.07 g/mol	[1][3][4][5]
Boiling Point	142.5 °C at 760 mmHg	[1][3]
Density	1.172 - 1.1806 g/cm <sup>3</sup>	[1][3][6]
Flash Point	33.1 °C	[1][3][4]
Refractive Index	1.445 - 1.4496	[4][6]
Melting Point	-44.22 °C (estimate)	[4][6]
Vapor Pressure	6.99 mmHg at 25 °C	[4]

## Experimental Protocol: Elimination Reaction (Dehydrohalogenation)

This protocol describes a typical elimination reaction of **2-Bromo-2-methylpentane** with a strong base, such as sodium hydroxide, to yield alkenes. This reaction is a fundamental transformation in organic synthesis.

Objective: To synthesize 2-methyl-2-pentene and 2-methyl-1-pentene via an elimination reaction of **2-Bromo-2-methylpentane**.

Materials:

- **2-Bromo-2-methylpentane**
- Sodium hydroxide (NaOH)
- Ethanol (solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle

- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Distillation apparatus

#### Methodology:

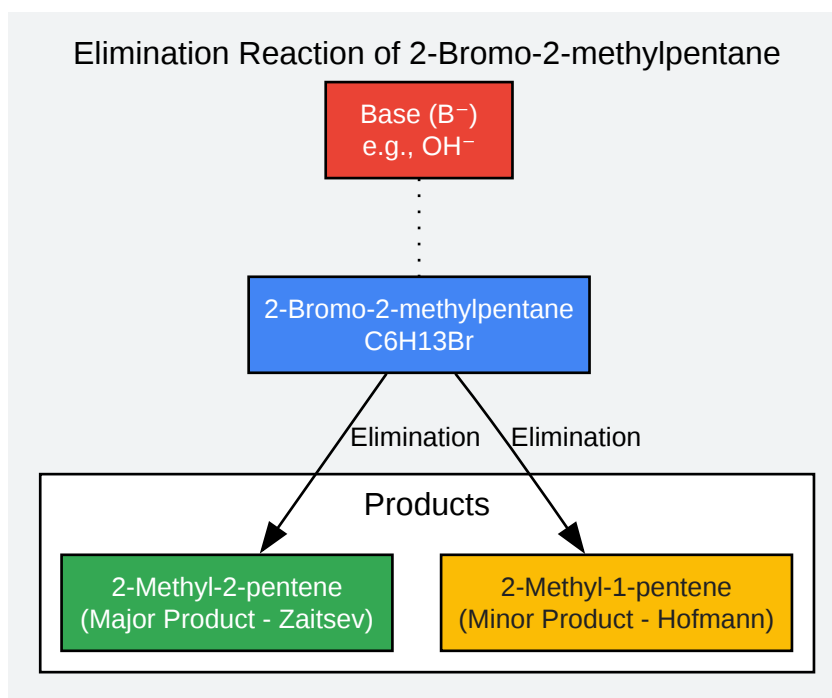
- **Reaction Setup:** In a round-bottom flask, dissolve a known quantity of sodium hydroxide in ethanol to prepare an ethanolic solution of sodium hydroxide.
- **Addition of Reactant:** Add **2-Bromo-2-methylpentane** to the flask containing the hot, concentrated ethanolic solution of sodium hydroxide.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically allowed to proceed for a specified period to ensure completion.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Extraction:** Wash the organic layer with water to remove any remaining sodium hydroxide and ethanol.
- **Drying:** Separate the organic layer and dry it over an anhydrous drying agent like magnesium sulfate.
- **Isolation:** Filter to remove the drying agent and isolate the product mixture.
- **Purification and Analysis:** The resulting mixture of alkenes (2-methyl-2-pentene as the major product and 2-methyl-1-pentene as the minor product) can be purified by distillation. The products can be identified and quantified using techniques such as gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

When **2-bromo-2-methylpentane** is treated with sodium hydroxide, an elimination reaction occurs, with 2-methyl-2-pentene being the major product.<sup>[7][8]</sup> This is because the double bond

forms at the more substituted carbon, in accordance with Zaitsev's rule.[7] A minor product, 2-methyl-1-pentene, may also be formed.[7][9]

## Reaction Pathway Visualization

The following diagram illustrates the elimination reaction of **2-Bromo-2-methylpentane** with a base ( $B^-$ ), leading to the formation of the major and minor alkene products.



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Caption: Elimination reaction pathway of **2-Bromo-2-methylpentane**.

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